

(S)-Oxybutynin-d10 safety data sheet and handling precautions

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Compound of Interest

Compound Name: (S)-Oxybutynin-d10

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(S)-Oxybutynin-d10: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **(S)-Oxybutynin-d10**. The information is intended to support researchers, scientists, and drug development professionals in the safe handling and use of this compound. Data presented is a synthesis of available information for (S)-Oxybutynin and related Oxybutynin compounds.

Compound Identification and Properties

(S)-Oxybutynin-d10 is a deuterated form of the S-enantiomer of Oxybutynin.^[1] Oxybutynin is an anticholinergic medication used to treat overactive bladder.^{[2][3][4]} It acts as a competitive antagonist of acetylcholine at postganglionic muscarinic receptors, leading to the relaxation of the bladder's smooth muscles.^{[3][4]} While the (R)-enantiomer is a more potent anticholinergic, the racemate is commonly used in clinical practice.^[2]

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of (S)-Oxybutynin. Data for the deuterated form is not readily available and is expected to be very similar.

Property	Value	Source
Physical State	Solid. Off-White to Pale Beige.	[5]
Molecular Weight	357.5 g/mol (non-deuterated)	[6]
Melting Point	52-54°C	[5]
Boiling Point	494.4°C at 760 mmHg	[5]
Flash Point	252.8°C	[5]
Solubility	Chloroform (Slightly), Ethanol (Slightly)	[5]
Vapor Pressure	1.37E-10mmHg at 25°C	[5]
Density	1.097	[5]

Hazard Identification and Toxicological Data

Oxybutynin is classified as harmful if swallowed and causes serious eye irritation.[\[7\]](#)[\[8\]](#) It may also cause an allergic skin reaction and respiratory irritation.[\[8\]](#)

Toxicological Data

The following toxicological data is for Oxybutynin or Oxybutynin Chloride. Specific data for **(S)-Oxybutynin-d10** is not available.

Test	Result	Species	Source
Oral LD50	460 mg/kg	Rat	[8] [9]
Oral LD50	725 mg/kg	Mouse	[9]
Oral LD50	>400 mg/kg	Dog	[9]
Intraperitoneal LD50	223 mg/kg	Rat	[8]
Subcutaneous LD50	740 mg/kg	Rat	[8]
Oral TDLO	2 mg/kg	Woman	[8]

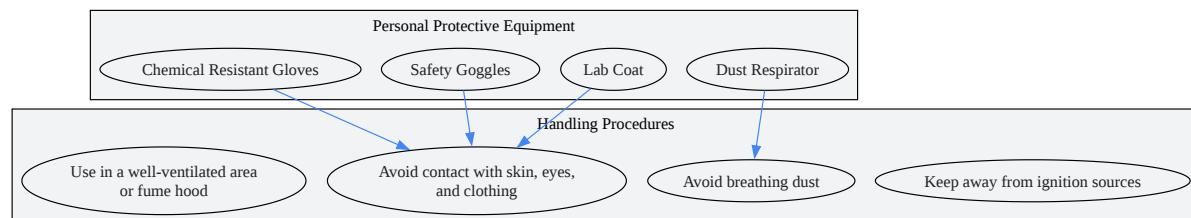
Carcinogenicity, Mutagenicity, and Reproductive Toxicity:

- A 24-month study in rats showed no evidence of carcinogenicity.[10]
- Oxybutynin chloride showed no increase in mutagenic activity in various test systems.[10]
- Reproduction studies in mice, rats, hamsters, and rabbits showed no evidence of impaired fertility.[10]

Handling and Storage Precautions

Proper handling and storage are crucial to ensure safety and maintain the integrity of **(S)-Oxybutynin-d10**.

Personal Protective Equipment (PPE) and Handling



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Handling recommendations include:

- Handle in accordance with good industrial hygiene and safety practices.[7]
- Avoid dust formation.[7][11]
- Avoid all personal contact, including inhalation.[12]

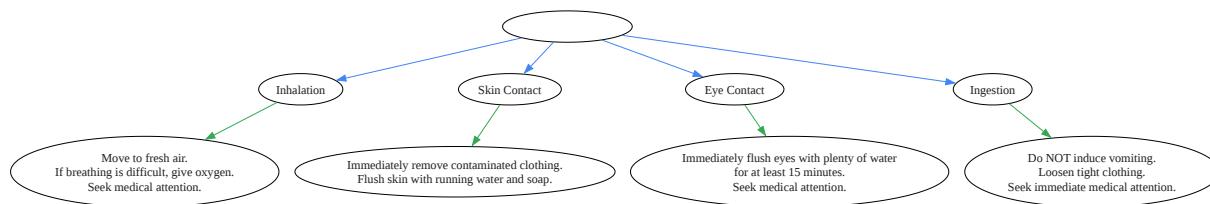
- Wear protective clothing, gloves, safety glasses, and a dust respirator.[11][12]
- Use in a well-ventilated area. In case of insufficient ventilation, wear suitable respiratory equipment.[11]
- Keep away from heat and sources of ignition.[11]
- Empty containers may contain residual dust and pose a fire risk. Do not cut, drill, grind, or weld such containers.[12]

Storage

- Keep container tightly closed in a dry and well-ventilated place.[7][11]
- Store below 30°C (86°F).[11]
- Protect from moisture and humidity.[13]
- Avoid reaction with oxidizing agents.[12]

Emergency Procedures

First-Aid Measures



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- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[5]
- Skin Contact: Immediately remove all contaminated clothing. Flush skin and hair with running water and soap if available.[12]
- Eye Contact: Wash out immediately with fresh running water for at least 15 minutes. Ensure complete irrigation by keeping eyelids apart.[12]
- Ingestion: Do NOT induce vomiting. Loosen tight clothing. If large quantities are swallowed, call a physician immediately.[11]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide.[11][12]
- Unsuitable Extinguishing Media: Not specified.
- Specific Hazards: May be combustible at high temperatures.[9][11] Products of combustion may include carbon oxides and nitrogen oxides.[9]
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[7]
[11]

Accidental Release Measures

- Minor Spills:
 - Clean up spills immediately.[12]
 - Avoid breathing dust and contact with skin and eyes.[12]
 - Wear protective clothing, gloves, safety glasses, and a dust respirator.[12]
 - Use dry clean-up procedures and avoid generating dust.[12]
 - Vacuum or sweep up the material. A vacuum cleaner should be fitted with a HEPA filter.
[12]

- Place in a suitable container for disposal.[12]
- Major Spills:
 - Alert emergency responders.[12]
 - Advise personnel in the area of the hazard.[12]
 - Wear breathing apparatus and protective gloves.[12]

Disposal Considerations

Dispose of this material in accordance with all applicable local, state, and federal regulations.

Do not empty into drains.[7]

Experimental Protocols

Detailed experimental protocols involving **(S)-Oxybutynin-d10** should be designed and executed in a controlled laboratory setting by qualified personnel. All procedures should adhere to the safety precautions outlined in this guide. When developing protocols, consider the following:

- Risk Assessment: Conduct a thorough risk assessment for each experimental step.
- Containment: Use appropriate containment measures, such as a fume hood, to minimize exposure.
- Waste Disposal: Establish a clear protocol for the disposal of contaminated materials and unused compounds.

This guide is intended for informational purposes only and should not be considered a substitute for a formal safety data sheet (SDS). Always refer to the specific SDS provided by the manufacturer for the most accurate and up-to-date information.

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References

- 1. isotope.bocsci.com [isotope.bocsci.com]
- 2. Oxybutynin - Wikipedia [en.wikipedia.org]
- 3. Oxybutynin - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. go.drugbank.com [go.drugbank.com]
- 5. (S)-Oxybutynin - Safety Data Sheet [chemicalbook.com]
- 6. Oxybutynin | C22H31NO3 | CID 4634 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
- 8. cdn.caymancell.com [cdn.caymancell.com]
- 9. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 10. Ditropan (Oxybutynin Tablets): Side Effects, Uses, Dosage, Interactions, Warnings [rxlist.com]
- 11. pccarx.com [pccarx.com]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- 13. my.clevelandclinic.org [my.clevelandclinic.org]
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